

Introduction: The Strategic Importance of Halogenated 1,8-Naphthyridines

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Compound of Interest

Compound Name: 2-Bromo-3-fluoro-1,8-naphthyridine

Cat. No.: B14864571

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The 1,8-naphthyridine scaffold is a privileged heterocyclic system in medicinal chemistry, forming the core of numerous compounds with a wide spectrum of biological activities.^{[1][2]} These activities include antimicrobial, antiviral, anticancer, and anti-inflammatory properties.^{[1][3]} The therapeutic potential of this scaffold can be significantly modulated through targeted chemical modifications, with halogenation being a particularly powerful strategy. The introduction of fluorine and bromine atoms into the 1,8-naphthyridine core can profoundly influence the molecule's physicochemical properties, such as lipophilicity, metabolic stability, and binding affinity to biological targets.^{[4][5]}

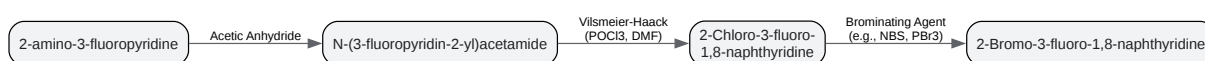
This guide focuses on the specific, albeit novel, compound **2-Bromo-3-fluoro-1,8-naphthyridine**. A comprehensive search for a Chemical Abstracts Service (CAS) number for this exact structure has not yielded a specific identifier, suggesting that it is either a novel compound or not yet widely cataloged. This guide, therefore, serves as a forward-looking technical resource for researchers, providing a scientifically grounded framework for its synthesis, predicted properties, and potential applications based on established chemical principles and the known pharmacology of related compounds.

Proposed Synthesis and Mechanistic Insights

The synthesis of substituted 1,8-naphthyridines can be achieved through various methods, with the Vilsmeier-Haack reaction being a prominent and versatile approach for constructing the bicyclic core.[6][7][8] This reaction allows for the regioselective formylation and cyclization of N-(pyridin-2-yl)acetamides, yielding 2-chloro-3-formyl-1,8-naphthyridine derivatives.[6][9] Building upon this established methodology, a plausible synthetic route to **2-Bromo-3-fluoro-1,8-naphthyridine** is proposed below.

Proposed Synthetic Pathway

The synthesis would likely commence from a suitably substituted 2-aminopyridine precursor, which would then be acylated and subjected to a Vilsmeier-Haack type cyclization, followed by halogenation steps.



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Caption: Proposed synthetic route to **2-Bromo-3-fluoro-1,8-naphthyridine**.

Detailed Experimental Protocol (Proposed)

- **Acetylation of 2-amino-3-fluoropyridine:** To a solution of 2-amino-3-fluoropyridine in a suitable solvent (e.g., dichloromethane), add acetic anhydride dropwise at 0 °C. Allow the reaction to warm to room temperature and stir until completion, as monitored by Thin Layer Chromatography (TLC).
- **Vilsmeier-Haack Cyclization:** The resulting N-(3-fluoropyridin-2-yl)acetamide is then subjected to Vilsmeier-Haack conditions. A mixture of phosphorus oxychloride (POCl₃) and dimethylformamide (DMF) is prepared at 0 °C, to which the acetamide is added. The reaction mixture is then heated to facilitate the cyclization to form the 1,8-naphthyridine ring system. [6][7] This step is expected to yield a chloro-substituted naphthyridine.
- **Bromination:** The final step involves the replacement of the chloro group with a bromo group. This can be achieved using a variety of brominating agents, such as N-bromosuccinimide (NBS) or phosphorus tribromide (PBr₃), under appropriate reaction conditions. The choice of

reagent and conditions will be critical to ensure selective bromination without affecting the fluoro group or the naphthyridine core.

Causality Behind Experimental Choices: The Vilsmeier-Haack reaction is chosen for its proven efficacy in constructing the 1,8-naphthyridine core from N-acyl-2-aminopyridines.^{[6][8][9]} The use of a fluorinated starting material is a direct approach to incorporate the fluoro group at the desired position. The subsequent bromination step is a standard halogen exchange reaction, common in heterocyclic chemistry.

Predicted Physicochemical Properties

The introduction of both bromine and fluorine is expected to significantly influence the physicochemical properties of the 1,8-naphthyridine core.

Property	Predicted Value/Characteristic	Rationale
Molecular Formula	C ₈ H ₄ BrFN ₂	Based on the chemical structure
Molecular Weight	~227.04 g/mol	Calculated from the atomic weights
Lipophilicity (logP)	Moderately lipophilic	The presence of two halogens increases lipophilicity compared to the parent naphthyridine.
Metabolic Stability	Potentially enhanced	The C-F bond is very strong and can block sites of metabolism, potentially increasing the compound's half-life. ^[4]
Reactivity	Versatile synthetic handle	The bromo group can serve as a leaving group for further functionalization via cross-coupling reactions.

Applications in Drug Discovery and Medicinal Chemistry

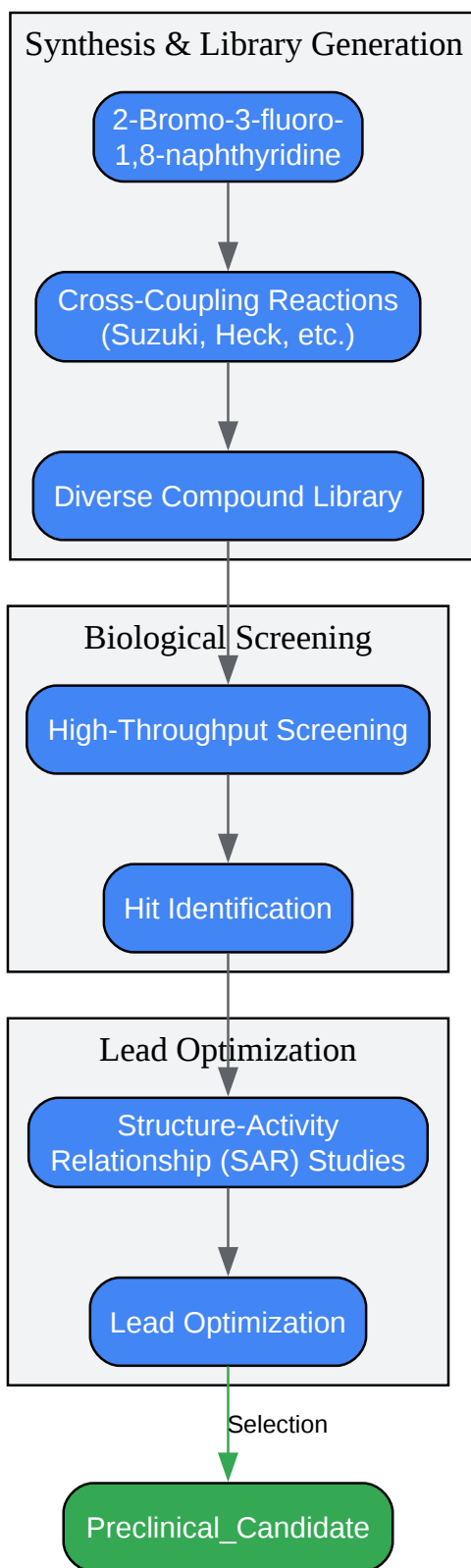
The 1,8-naphthyridine scaffold is a cornerstone in the development of various therapeutic agents.^{[1][2]} The unique combination of bromo and fluoro substituents in **2-Bromo-3-fluoro-1,8-naphthyridine** makes it a highly attractive candidate for drug discovery programs.

Potential Biological Activities

- **Anticancer:** Many 1,8-naphthyridine derivatives have shown potent anticancer activity, often by inhibiting DNA topoisomerases.^{[3][10]}
- **Antimicrobial:** The 1,8-naphthyridine core is found in several antibacterial agents.^{[11][12]} The addition of halogens can enhance this activity.
- **Anti-inflammatory:** Certain derivatives have demonstrated anti-inflammatory properties.^{[1][11]}

Role as a Key Intermediate

Beyond its potential intrinsic bioactivity, **2-Bromo-3-fluoro-1,8-naphthyridine** is a valuable intermediate for the synthesis of more complex molecules. The bromine atom at the 2-position can be readily displaced or used in cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig) to introduce a wide variety of substituents, enabling the creation of a library of novel compounds for biological screening.



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Caption: Drug discovery workflow utilizing **2-Bromo-3-fluoro-1,8-naphthyridine**.

Safety and Handling

While specific toxicity data for **2-Bromo-3-fluoro-1,8-naphthyridine** is not available, it should be handled with the standard precautions for halogenated heterocyclic compounds. It is advisable to consult the Safety Data Sheets (SDS) for structurally related compounds, such as 2-chloro-1,8-naphthyridine derivatives. General safety measures include:

- Handling in a well-ventilated fume hood.
- Wearing appropriate personal protective equipment (gloves, safety glasses, lab coat).
- Avoiding inhalation, ingestion, and skin contact.

Conclusion

2-Bromo-3-fluoro-1,8-naphthyridine represents a promising, albeit underexplored, molecule at the intersection of halogen chemistry and heterocyclic drug design. While its specific CAS number and experimental data are not yet prevalent in the literature, this guide provides a robust, scientifically-backed framework for its synthesis and potential applications. Its unique combination of a privileged scaffold and strategic halogenation patterns makes it a highly valuable target for synthetic and medicinal chemists aiming to develop next-generation therapeutics. The proposed synthetic routes and predicted properties herein serve as a foundational resource to stimulate further research into this and related halogenated 1,8-naphthyridine derivatives.

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